

A Comprehensive Technical Guide to (4-Methylphenoxy)acetyl chloride

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Compound of Interest

Compound Name: (4-Methylphenoxy)acetyl chloride

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This technical guide provides an in-depth overview of **(4-Methylphenoxy)acetyl chloride**, a reactive intermediate crucial in various fields of organic synthesis, including pharmaceuticals and agrochemicals. This document outlines its chemical identity, physicochemical properties, and detailed experimental protocols for its synthesis.

Chemical Identity

- IUPAC Name: 2-(4-methylphenoxy)acetyl chloride^[1]
- Synonyms: **(4-Methylphenoxy)acetyl chloride**

(4-Methylphenoxy)acetyl chloride is an acyl chloride derivative featuring a phenoxy group with a methyl substituent at the para position, connected to an acetyl chloride moiety.^[2] Its reactivity as an acylating agent makes it a versatile building block in medicinal chemistry.^[2]

Physicochemical Properties

The key quantitative data for **(4-Methylphenoxy)acetyl chloride** are summarized in the table below for easy reference.

Property	Value	Source
Molecular Formula	C ₉ H ₉ ClO ₂	[1][2]
Molar Mass	184.62 g/mol	[1][2]
CAS Number	15516-47-9	[1]
Physical Form	Solid	

Experimental Protocols: Synthesis

(4-Methylphenoxy)acetyl chloride is primarily synthesized from (4-methylphenoxy)acetic acid. The following section details the prevalent laboratory and industrial scale methodologies.

3.1. Synthesis via Thionyl Chloride

This is a common laboratory-scale method involving the reaction of (4-methylphenoxy)acetic acid with thionyl chloride (SOCl₂).^[2]

- **Reaction Principle:** The hydroxyl group of the carboxylic acid is substituted by a chloride, forming the acyl chloride. The byproducts, sulfur dioxide (SO₂) and hydrogen chloride (HCl), are gaseous and can be easily removed.
- **Detailed Protocol:**
 - To a solution of (4-methylphenoxy)acetic acid in a suitable solvent (e.g., Dichloromethane or Tetrahydrofuran), add a molar excess of thionyl chloride (typically a 2:1 molar ratio).^[2]
 - Reflux the reaction mixture for 4-6 hours at 40-50°C to ensure the reaction goes to completion.^[2]
 - Monitor the reaction progress using an appropriate technique, such as TLC.
 - After completion, remove the excess thionyl chloride and solvent under reduced pressure.
 - Purify the resulting crude **(4-methylphenoxy)acetyl chloride** by fractional distillation under reduced pressure to obtain the final product with high purity (typically >95%).^[2]

- Optimized Reaction Parameters:[2]

Parameter	Optimal Value	Impact on Yield
Reaction Temperature	45°C	Maximizes reaction rate
SOCl ₂ Equivalents	2.0	Ensures full conversion
Reaction Time	5 hours	Balances efficiency

3.2. Synthesis via Phosphorus Trichloride

An alternative method, often favored for industrial-scale production due to cost-effectiveness, utilizes phosphorus trichloride (PCl₃).[2]

- Reaction Principle: (4-methylphenoxy)acetic acid reacts with PCl₃ to form the desired acyl chloride and phosphorous acid (H₃PO₃) as a byproduct.[2]
- Detailed Protocol:[2]
 - React (4-methylphenoxy)acetic acid with phosphorus trichloride at a controlled temperature of 20–30°C.
 - The reaction mixture will separate into two phases: an upper organic phase containing the product and a lower aqueous phase with the phosphorous acid byproduct.
 - Separate the organic phase.
 - The aqueous phase can be treated with additional PCl₃ to recover any residual product, thereby enhancing the overall yield.

Chemical Reactivity and Applications

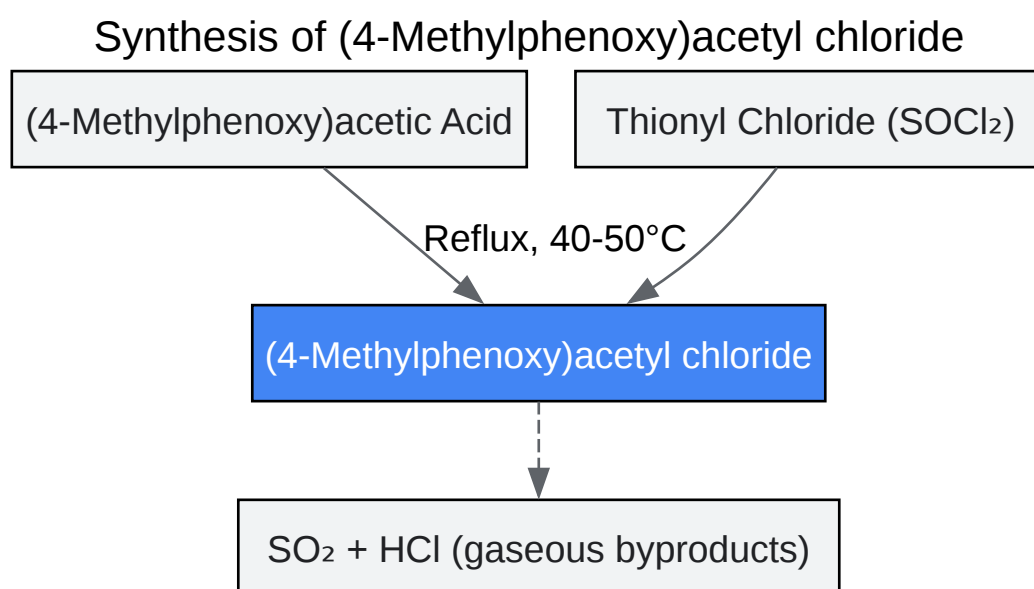
As a reactive acyl chloride, **(4-Methylphenoxy)acetyl chloride** is a key intermediate in the synthesis of various organic compounds.[2] Its primary reactions involve nucleophilic acyl substitution.

- Esterification: It readily reacts with alcohols to form esters.[2]

- Amidation: Its reaction with amines yields amides, a common linkage in many pharmaceutical compounds.[2]
- Hydrolysis: It reacts with water to hydrolyze back to (4-methylphenoxy)acetic acid and hydrochloric acid.[2] This necessitates careful handling in anhydrous conditions.

Visualized Workflows and Pathways

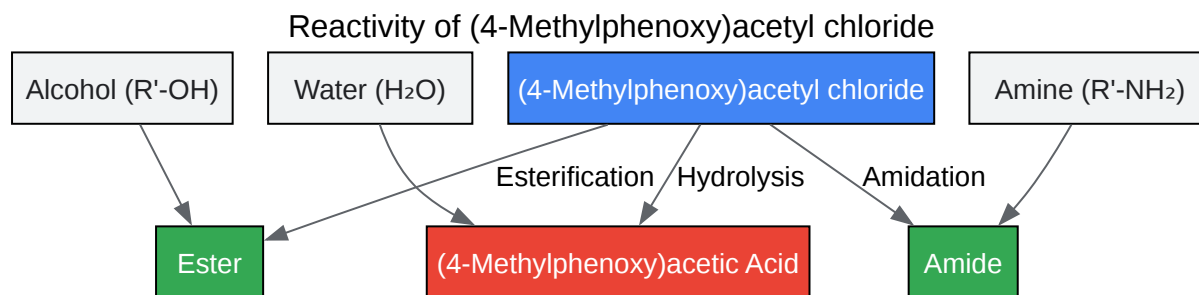
Diagram 1: Synthesis of **(4-Methylphenoxy)acetyl chloride**



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Caption: Synthesis of **(4-Methylphenoxy)acetyl chloride**.

Diagram 2: General Reactivity of **(4-Methylphenoxy)acetyl chloride**



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Caption: General Reactivity of **(4-Methylphenoxy)acetyl chloride**.

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References

- 1. 2-(4-Methylphenoxy)acetyl chloride | C₉H₉ClO₂ | CID 10976181 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. (4-Methylphenoxy)acetyl chloride | 15516-47-9 | Benchchem [benchchem.com]
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